

Application of Radium-228 in Submarine Groundwater Discharge Studies: A Detailed Guide

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Compound of Interest

Compound Name: Radium-228

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Application Notes

Submarine groundwater discharge (SGD) is a significant pathway for the transport of water and dissolved constituents from land to the coastal ocean.[1] Quantifying this flux is crucial for understanding coastal biogeochemical cycles and managing coastal water resources. **Radium-228** (^{228}Ra), a naturally occurring radioisotope, has emerged as a powerful tracer for identifying and quantifying SGD.[1][2]

The utility of ^{228}Ra in SGD studies stems from several key properties. Primarily, its concentration is typically much higher in groundwater—especially saline groundwater—than in surface seawater.[3] This significant concentration gradient makes even a small influx of groundwater detectable in the coastal zone. Radium is produced in sediments and aquifer materials from the decay of its parent, Thorium-232 (^{232}Th), and is readily mobilized into the aqueous phase, particularly in saline environments.[1]

With a half-life of 5.75 years, ^{228}Ra is well-suited for studying coastal processes that occur over months to years.[1][3] Furthermore, once it enters the ocean, ^{228}Ra behaves conservatively, meaning it is not significantly removed by biological or chemical processes, simplifying its use in mass balance models.[2] By constructing a mass balance for ^{228}Ra in a coastal water body, researchers can estimate the unknown flux from SGD required to maintain the observed

inventory of ^{228}Ra .[\[2\]](#)[\[4\]](#) This approach considers known sources, such as riverine input and diffusion from sediments, and sinks, like radioactive decay and mixing with offshore waters.[\[4\]](#)

Data Presentation

The following tables summarize quantitative data from various studies, illustrating the typical activities of ^{228}Ra in different water bodies and calculated SGD fluxes.

Table 1: Comparison of **Radium-228** Activities in Groundwater and Seawater

Location	Groundwater ^{228}Ra Activity (dpm/100L)	Seawater ^{228}Ra Activity (dpm/100L)	Reference Study
Dongshan Bay	~5 times higher than surface seawater	Variable	[3]
Yellow Sea	Not specified	Not specified	[5]
Global Estimate	Compiled from 552 samples	Compiled from global data	[6]
Indian River Bay, DE, USA	Data collected via seepage meters	Data collected	[7] [8]

Table 2: Estimated Submarine Groundwater Discharge (SGD) Fluxes Using **Radium-228**

Location	Estimated SGD Flux	Method	Reference Study
Global Ocean	$1.3 \pm 0.3 \times 10^{17}$ dpm/yr (^{228}Ra flux)	Numerical Model	[6]
Atlantic Ocean	$2\text{--}4 \times 10^{13}$ m ³ /yr	^{228}Ra Inventory	[3]
Mediterranean Sea	Volumetrically important, larger than riverine discharge	^{228}Ra Mass Balance	[2]
Long Island Sound, USA (Summer 2010)	$3.3 \pm 0.7 \times 10^{13}$ L/yr	^{228}Ra Mass Balance	[9][10]
Laizhou Bay, China	$(2.07 \pm 1.04) \times 10^8$ m ³ /d	^{18}O and ^{228}Ra Mass Balance	[11]
Yellow Sea	At least 40% of river-water input	^{228}Ra and ^{226}Ra Mass Balance	[5]

Experimental Protocols

The quantification of SGD using ^{228}Ra involves a series of steps from sample collection to data analysis. Below are detailed methodologies for the key experiments.

Sample Collection

Objective: To collect representative samples of coastal seawater, potential SGD endmembers (groundwater), and other relevant water bodies (e.g., rivers).

Materials:

- GPS-enabled device for recording sampling locations.
- Conductivity-Temperature-Depth (CTD) profiler.
- Water sampling device (e.g., Niskin bottles for seawater, submersible pump for groundwater wells).

- Seepage meters and minipiezometers for direct SGD sampling.[7][8]
- Large-volume containers (e.g., 20-200 L carboys) for water samples.
- Filtration apparatus (e.g., 0.45 μm filter).
- Nitric acid (HNO_3) for sample preservation.

Protocol:

- Seawater Sampling:
 - Conduct a survey of the study area to map the distribution of salinity and temperature using a CTD.
 - Collect large-volume surface and, if applicable, bottom water samples at multiple locations, covering a gradient from the shore to offshore.
 - Record the precise location (latitude, longitude) and time of each sample collection.
 - Filter the water samples through a 0.45 μm filter to remove particulate matter.
 - Acidify the filtered water to a $\text{pH} < 2$ with concentrated nitric acid to prevent adsorption of radium to container walls.
- Groundwater (SGD Endmember) Sampling:
 - Identify potential groundwater discharge zones (e.g., beaches, intertidal zones).
 - Install minipiezometers or use existing wells to collect groundwater samples.[7]
 - Alternatively, deploy seepage meters on the seabed to directly capture discharging groundwater over a tidal cycle.[7][8]
 - Measure the salinity of the collected groundwater.
 - Filter and preserve the groundwater samples in the same manner as the seawater samples.

Radium Preconcentration from Water Samples

Objective: To extract radium isotopes from large-volume water samples onto a substrate for subsequent analysis.

Materials:

- Manganese (Mn)-impregnated acrylic fiber or cartridges.
- Pump and tubing system to pass water through the fiber/cartridge.
- Flow meter to record the volume of water processed.

Protocol:

- Pass a known, large volume of the filtered and acidified water sample (typically 50-200 L) through a column packed with Mn-impregnated acrylic fiber at a controlled flow rate.
- Radium isotopes in the water will be quantitatively adsorbed onto the Mn-oxide coating of the fiber.
- Record the total volume of water that has passed through the fiber using a flow meter.
- After extraction, rinse the fiber with radium-free deionized water to remove salts.
- Partially dry the fiber, seal it in a sample container, and label it for transport to the laboratory.

Radium-228 Analysis by Gamma Spectrometry

Objective: To determine the activity of ^{228}Ra by measuring the gamma emissions of its short-lived daughter, Actinium-228 (^{228}Ac).[\[12\]](#)

Materials:

- High-Purity Germanium (HPGe) well-type detector.[\[13\]](#)
- Lead shielding for the detector to reduce background radiation.
- Appropriate sample containers for the detector geometry.

- Calibration standards for energy and efficiency.

Protocol:

- Place the Mn-fiber sample into a sealed, airtight container and allow it to sit for approximately 30 hours to ensure secular equilibrium between ^{228}Ra and its daughter, ^{228}Ac (half-life of 6.15 hours).[\[14\]](#)
- Place the sealed sample in the HPGe detector.
- Acquire a gamma spectrum for a sufficient counting time (typically 24-48 hours) to achieve adequate counting statistics.
- Identify and quantify the gamma-ray peaks of ^{228}Ac . The most prominent peaks are at 338.3 keV, 911.2 keV, and 969.0 keV.[\[14\]](#)[\[15\]](#)
- The activity of ^{228}Ra is determined from the measured activity of ^{228}Ac , corrected for the detector efficiency, the volume of water sampled, and the chemical recovery of radium on the Mn-fiber (often determined using a yield tracer like Barium-133).

Radium-228 Mass Balance Calculation

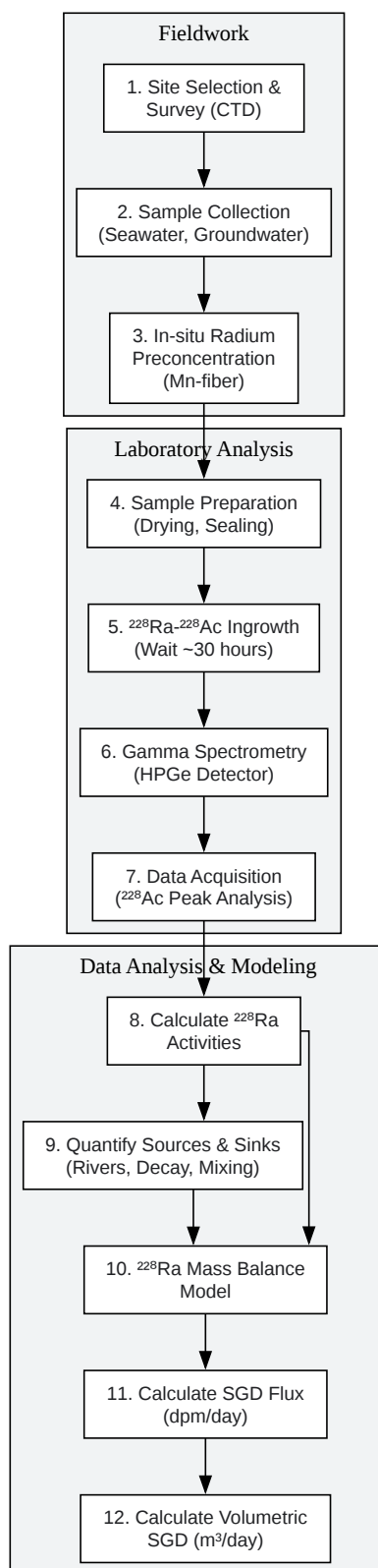
Objective: To calculate the SGD flux based on the measured ^{228}Ra activities.

Protocol:

- Establish the Mass Balance Equation: A steady-state mass balance for ^{228}Ra in the coastal system can be expressed as:
 - $F_{\text{SGD}} + F_{\text{rivers}} + F_{\text{sediments}} = F_{\text{decay}} + F_{\text{mixing}}$
- Quantify Each Term:
 - FSGD (Flux from SGD): This is the unknown to be calculated. It is the product of the SGD water flux (QSGD) and the ^{228}Ra activity in the groundwater endmember (AGW).
 - Frivers (Flux from Rivers): Calculated by multiplying the river discharge rate by the measured ^{228}Ra activity in river water.

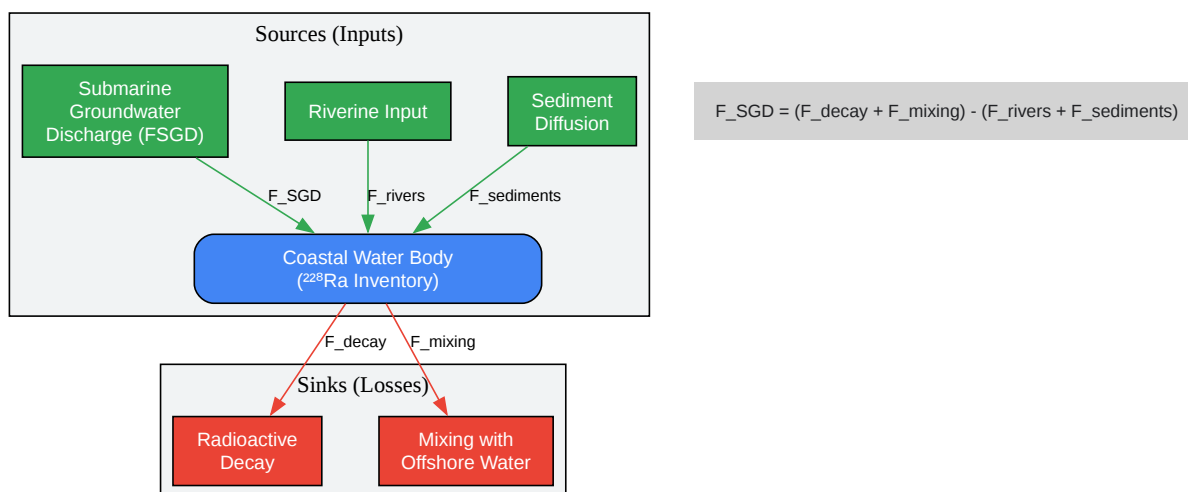
- **F_{sediments} (Flux from Sediments):** This diffusive flux from bottom sediments can be estimated from sediment core incubations or porewater ²²⁸Ra profiles.
- **F_{decay} (Loss due to Radioactive Decay):** Calculated by multiplying the total inventory of ²²⁸Ra in the study area by its decay constant ($\lambda = \ln(2) / 5.75$ years). The inventory is the average ²²⁸Ra activity in the water column multiplied by the volume of the study area.
- **F_{mixing} (Loss due to Mixing):** Represents the flux of ²²⁸Ra out of the study area due to mixing with offshore waters. This is often the most challenging term to constrain and can be estimated using a mixing model based on salinity or by multiplying the water exchange rate with the offshore ²²⁸Ra activity gradient.[\[4\]](#)[\[9\]](#)
- **Solve for SGD:** Rearrange the equation to solve for FSGD.
- **Calculate Volumetric SGD:** Divide FSGD (in dpm/day) by the average ²²⁸Ra activity of the groundwater endmember (AGW, in dpm/m³) to obtain the volumetric SGD flux (QSGD, in m³/day).

Mandatory Visualization



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Caption: Experimental workflow for SGD studies using **Radium-228**.



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References

- 1. horizon.documentation.ird.fr [horizon.documentation.ird.fr]
- 2. Submarine Groundwater Discharge as a major source of nutrients in the Mediterranean Sea – GEOTRACES [geotraces.org]
- 3. researchgate.net [researchgate.net]
- 4. frontiersin.org [frontiersin.org]
- 5. pure.korea.ac.kr [pure.korea.ac.kr]
- 6. s3.ap-southeast-1.amazonaws.com [s3.ap-southeast-1.amazonaws.com]

- 7. Submarine groundwater discharge data at meter scale (^{223}Ra , ^{224}Ra , ^{226}Ra , ^{228}Ra and ^{222}Rn) in Indian River Bay (Delaware, US) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. repository.library.noaa.gov [repository.library.noaa.gov]
- 10. Radium Mass Balance Sensitivity Analysis for Submarine Groundwater Discharge Estimation in Semi-Enclosed Basins: The Case Study of Long Island Sound | Semantic Scholar [semanticscholar.org]
- 11. researchgate.net [researchgate.net]
- 12. pubs.usgs.gov [pubs.usgs.gov]
- 13. bundesumweltministerium.de [bundesumweltministerium.de]
- 14. bmuv.de [bmuv.de]
- 15. researchgate.net [researchgate.net]
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